

Application Notes and Protocols for (3,5-Dimethylpyridin-2-yl)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3,5-Dimethylpyridin-2-yl)methanol

Cat. No.: B139157

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **(3,5-Dimethylpyridin-2-yl)methanol**. The information is intended to ensure the integrity of the compound and the safety of laboratory personnel.

Chemical and Physical Properties

(3,5-Dimethylpyridin-2-yl)methanol is a pyridine derivative. While specific quantitative data for this compound is not extensively published, data for the closely related analogue, (4-Methoxy-3,5-dimethylpyridin-2-yl)methanol, can provide some useful estimations. It is crucial to handle this compound with care, assuming it may share similar hazard profiles with its analogue.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₁ NO	[1]
Molecular Weight	137.18 g/mol	[1]
Appearance	Assumed to be a solid, potentially a white to light brown powder or crystal.	[2]
Solubility	Data not available. Assumed to be slightly soluble in chloroform based on its analogue.	[3]
Storage Temperature	Store in a dry, cool, and well-ventilated place. For long-term stability, refrigeration at 2-8°C is recommended, similar to its methoxy-analogue.	[3]
InChI Key	Data not available for the specific compound.	

Safety and Hazards

(3,5-Dimethylpyridin-2-yl)methanol is classified with the following hazards based on data from its analogue:

- Skin Irritation (Category 2)[4]
- Eye Irritation (Category 2)[4]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation[4]

Precautionary Statements:

- Prevention:
 - Avoid breathing dust/fume/gas/mist/vapors/spray.[5]

- Wash skin thoroughly after handling.[5]
- Use only outdoors or in a well-ventilated area.[5]
- Wear protective gloves/protective clothing/eye protection/face protection.[5]
- Response:
 - If on skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[5]
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[5]
 - If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[5]
- Storage:
 - Store in a well-ventilated place. Keep container tightly closed.[5]
 - Store locked up.[5]
- Disposal:
 - Dispose of contents/container to an approved waste disposal plant.[5]

Handling and Storage Procedures

Proper handling and storage are critical to maintain the stability and purity of **(3,5-Dimethylpyridin-2-yl)methanol** and to ensure the safety of personnel.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3]

- Skin Protection: Wear impervious, flame-resistant protective clothing. Handle with gloves that have been inspected prior to use. Use proper glove removal technique to avoid skin contact.
[3]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges.[3]

Handling

- Handle in a well-ventilated place, preferably within a chemical fume hood.[3]
- Avoid the formation of dust and aerosols.[3]
- Use non-sparking tools to prevent ignition.[3]
- Take measures to prevent the buildup of electrostatic charge.[4]
- Avoid contact with skin and eyes.[3]
- Wash hands thoroughly after handling.[6]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- For long-term storage, refrigeration at 2-8°C is recommended.[6]
- To prevent oxidation, especially for long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen).[6]
- Protect from light by using an opaque or amber-colored container.[6]
- The compound may be hygroscopic; therefore, prevent moisture absorption by ensuring the container is tightly sealed.[6]
- Store away from incompatible materials such as acids, acid chlorides, acid anhydrides, and oxidizing agents.[6]

Experimental Protocols

While specific experimental protocols for the use of **(3,5-Dimethylpyridin-2-yl)methanol** are not readily available in the searched literature, a protocol for a forced degradation study of its methoxy-analogue is provided below. This can be adapted to assess the stability of **(3,5-Dimethylpyridin-2-yl)methanol** under various stress conditions.

Protocol for Forced Degradation Study

This protocol is designed to identify potential degradation products and pathways.

1. Preparation of Stock Solution:

- Prepare a stock solution of **(3,5-Dimethylpyridin-2-yl)methanol** in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of 1 mg/mL.[6]

2. Application of Stress Conditions:

- Acid Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.1 M HCl. Heat at 60°C for 24 hours.[6]
- Base Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.1 M NaOH. Heat at 60°C for 24 hours.[6]
- Oxidative Degradation: To 1 mL of the stock solution, add 1 mL of 3% hydrogen peroxide. Keep at room temperature for 24 hours.[6]
- Thermal Degradation: Place the solid compound in an oven at a suitable temperature (e.g., 60°C) for 48 hours.
- Photodegradation: Expose the solid compound to UV light (e.g., 254 nm) for 48 hours.[6]

3. Sample Analysis:

- After the specified stress period, neutralize the acidic and basic samples.[6]
- Dilute all samples to a suitable concentration for analysis.[6]
- Analyze the samples using a stability-indicating HPLC method. A reverse-phase C18 column with UV detection is a common starting point.[6]

4. Data Analysis:

- Compare the chromatograms of the stressed samples with that of an unstressed control sample.

- Identify and quantify any degradation products that have formed.[\[6\]](#)
- Mass spectrometry (LC-MS) can be used to determine the structure of the degradation products.[\[6\]](#)

Potential Degradation Pathways

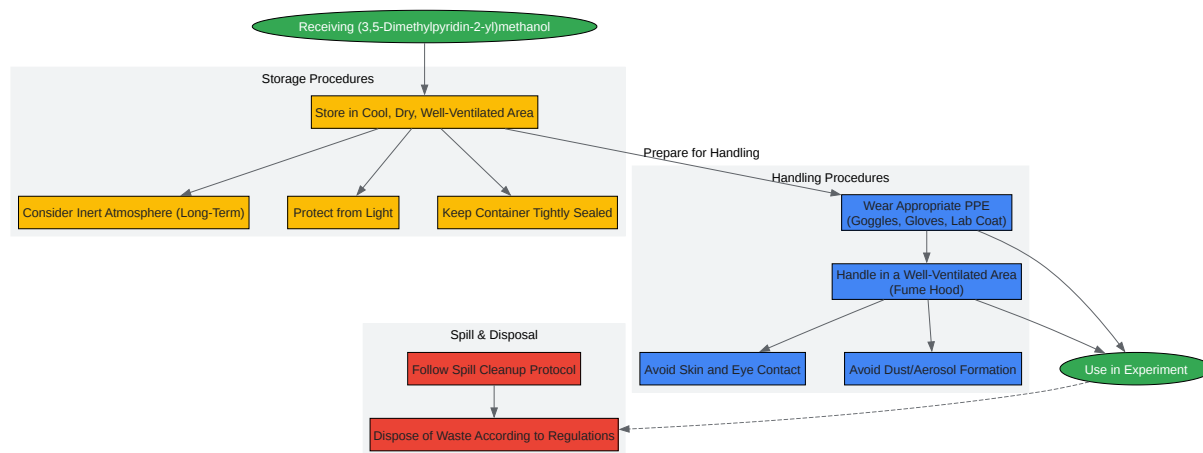
Based on the structure of pyridinemethanol compounds, the following degradation pathways are likely:

- Oxidation: The pyridine nitrogen can be oxidized to the corresponding N-oxide. The hydroxymethyl group can be oxidized to an aldehyde or a carboxylic acid.[\[6\]](#)
- Photodegradation: Exposure to UV light may induce degradation of the pyridine ring.[\[6\]](#)

Workflow and Diagrams

Safe Handling and Storage Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **(3,5-Dimethylpyridin-2-yl)methanol**.

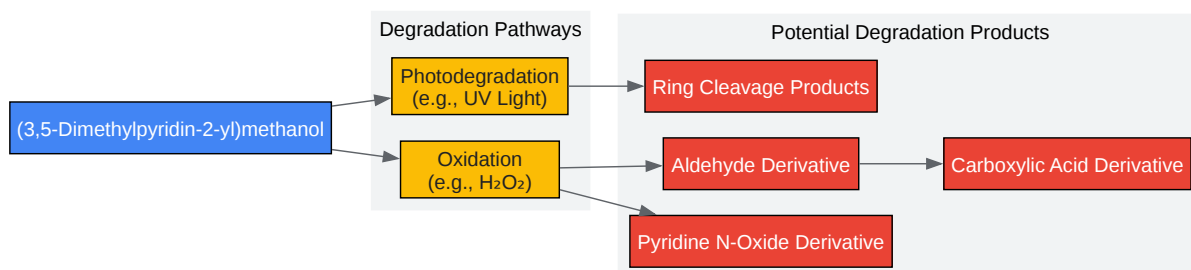


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Caption: Workflow for safe handling and storage.

Potential Degradation Pathway Logic

The following diagram illustrates the potential degradation pathways for **(3,5-Dimethylpyridin-2-yl)methanol** under various stress conditions.



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Caption: Potential degradation pathways.

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- To cite this document: BenchChem. [Application Notes and Protocols for (3,5-Dimethylpyridin-2-yl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139157#handling-and-storage-procedures-for-3-5-dimethylpyridin-2-yl-methanol]

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